

Technical Guide: Physicochemical Properties of 4-Iodophenylsulfur Pentafluoride

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Compound of Interest

Compound Name: **4-Iodophenylsulfur Pentafluoride**

Cat. No.: **B1306096**

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Introduction

4-Iodophenylsulfur pentafluoride is a versatile synthetic reagent that has garnered interest in various fields, including medicinal chemistry and materials science.^[1] Its unique combination of a highly electronegative pentafluorosulfanyl (-SF₅) group and a reactive iodine atom on an aromatic ring makes it a valuable building block for the introduction of these functionalities into complex molecules.^[1] The -SF₅ group, often considered a "super-trifluoromethyl" group, can significantly modulate the physicochemical and biological properties of parent molecules, such as lipophilicity, metabolic stability, and electron-withdrawing character. This guide provides a comprehensive overview of the known physicochemical properties of **4-Iodophenylsulfur pentafluoride**, along with available information on its synthesis and reactivity.

Physicochemical Properties

The following tables summarize the key physicochemical properties of **4-Iodophenylsulfur pentafluoride**.

Table 1: General and Physical Properties

Property	Value	Source
Molecular Formula	C ₆ H ₄ F ₅ S	[1]
Molecular Weight	330.05 g/mol	[1]
Appearance	Light orange to yellow to green powder to crystal	[1]
Melting Point	34 - 38 °C	[1]
Boiling Point	52 °C @ 0.8 mmHg	[1]
Density	~2.06 g/cm ³ (estimated based on 3-Iodophenylsulfur pentafluoride)	[2]
Solubility	Soluble in Toluene	[3]

Note: The density value is for the isomeric 3-Iodophenylsulfur pentafluoride and is provided as an estimate.[\[2\]](#)

Table 2: Identification and Storage

Identifier	Value	Source
CAS Number	286947-68-0	[1]
MDL Number	MFCD03788514	[1]
PubChem CID	2779199	[1]
Storage Conditions	Store at 2 - 8 °C	[1]

Spectral Data

Detailed experimental spectral data such as ¹H, ¹³C, and ¹⁹F NMR spectra for **4-Iodophenylsulfur pentafluoride** are not readily available in the public domain. While some suppliers indicate that the structure is confirmed by NMR, specific chemical shifts and coupling constants have not been published in the searched resources.

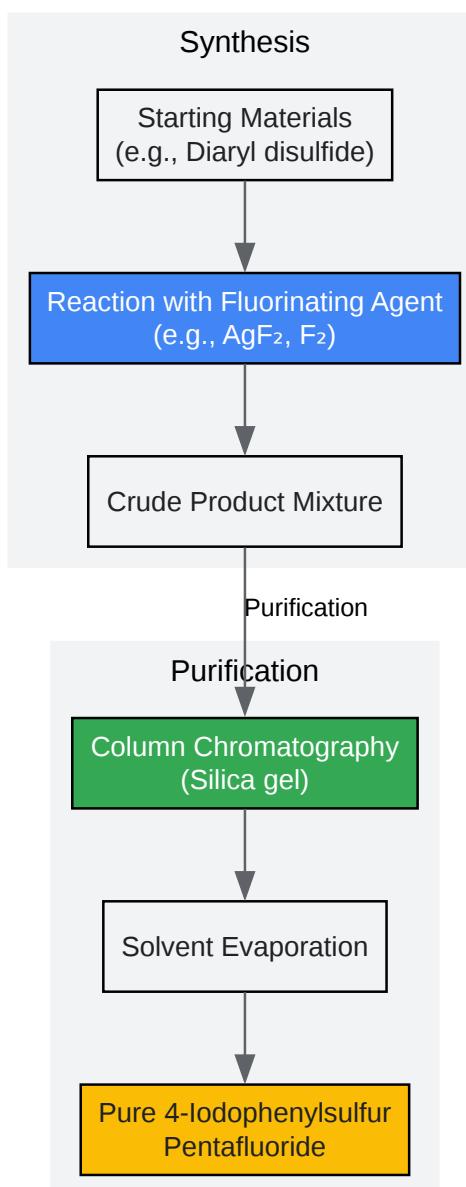
For reference, the ^{19}F NMR spectrum of a pentafluorosulfanyl group typically exhibits a characteristic AX_4 spin system, with the apical fluorine appearing as a quintet and the four equatorial fluorines as a doublet.

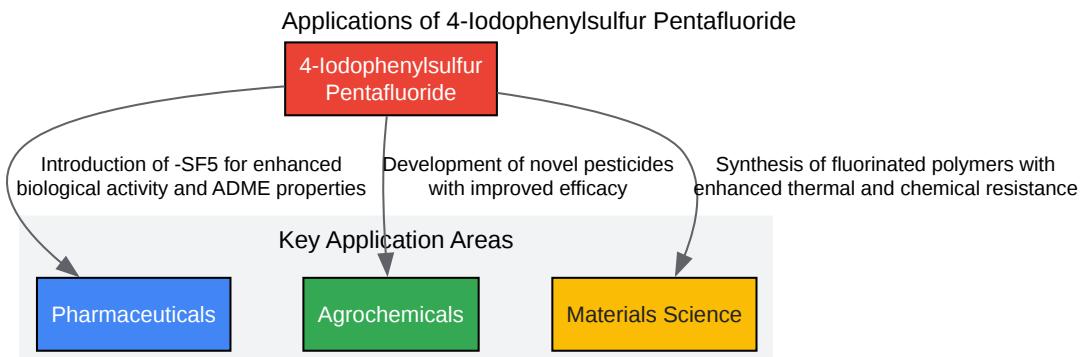
Experimental Protocols

A detailed, step-by-step experimental protocol for the synthesis and purification of **4-Iodophenylsulfur pentafluoride** is not explicitly described in the available literature. However, a general purification method involving column chromatography has been mentioned.[4] A generalized workflow for its synthesis and purification can be conceptualized as follows.

Generalized Synthesis and Purification Workflow

Generalized Synthesis and Purification of 4-Iodophenylsulfur Pentafluoride





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